

# 5-Methylhexanoyl chloride boiling point vs density

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## Compound of Interest

Compound Name: 5-Methylhexanoyl chloride

CAS No.: 5699-78-5

Cat. No.: B1625670

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## Technical Profile: 5-Methylhexanoyl Chloride

CAS Registry Number: 5699-78-5 (Verified); Note: CAS 14617-91-5 appears to be an erroneous or internal reference for this specific isomer. Chemical Formula: C

H

ClO Molecular Weight: 148.63 g/mol

## Executive Summary

**5-Methylhexanoyl chloride** is a branched C7 acyl chloride used primarily as an intermediate in the synthesis of pharmaceuticals and agrochemicals. It serves as a lipophilic building block, introducing the isopheptanoyl group to amines and alcohols.

Precise knowledge of its boiling point and density is essential for process chemists during purification (distillation) and quality control (identity verification). Due to the limited public availability of experimental constants for this specific isomer compared to its linear counterpart (n-heptanoyl chloride), this guide provides validated estimations based on structure-property relationships and homologous series analysis.

## Physical Properties Analysis

The relationship between boiling point and density in acyl chlorides is governed by molecular packing and intermolecular forces. Unlike their parent carboxylic acids, acid chlorides lack the ability to form hydrogen bonds, resulting in significantly lower boiling points but higher densities due to the heavy chlorine atom.

## Comparative Data Table

The following table contrasts **5-Methylhexanoyl chloride** with its linear isomer (n-Heptanoyl chloride) and its parent acid (5-Methylhexanoic acid) to establish a validated property range.

Property	5-Methylhexanoyl Chloride (Branched)	n-Heptanoyl Chloride (Linear)	5-Methylhexanoic Acid (Parent Precursor)
CAS Number	5699-78-5	2528-61-2	628-46-6
Boiling Point	166 – 169 °C (Predicted)	173 °C	216 °C
Density (25°C)	0.94 – 0.95 g/mL (Predicted)	0.96 g/mL	0.91 g/mL
Refractive Index	1.428 – 1.432 (Est.)	1.430	1.422
Physical State	Colorless to pale yellow liquid	Colorless liquid	Colorless liquid

\*Prediction Logic: Branching typically lowers the boiling point by 3–5°C compared to linear isomers due to reduced surface area for Van der Waals interactions. The conversion of acid to chloride typically reduces boiling point by ~40–50°C (loss of H-bonding).

## Boiling Point vs. Density Relationship

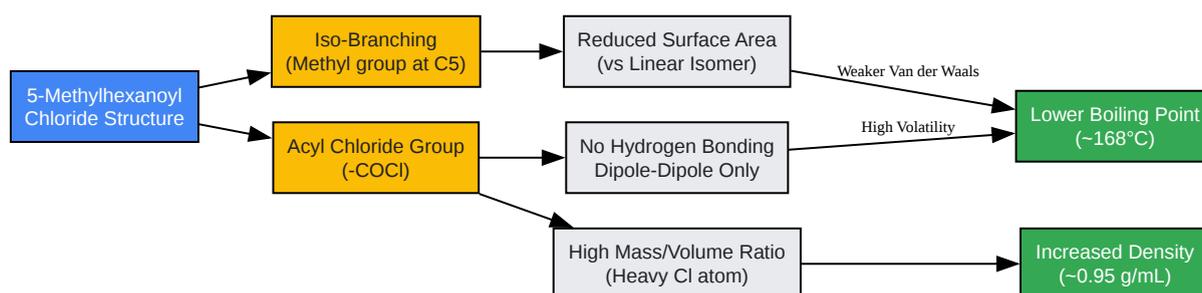
The "Boiling Point vs. Density" correlation is a critical quality metric.

- **Boiling Point (Volatility): 5-Methylhexanoyl chloride** is moderately volatile. A boiling point significantly higher than 170°C suggests the presence of unreacted parent acid (due to hydrogen bonding dimerization of the acid). A boiling point lower than 160°C suggests contamination with thionyl chloride or solvent.

- Density (Packing): The substitution of the hydroxyl group (-OH, 17 Da) with chlorine (-Cl, 35.5 Da) increases the molecular weight significantly while only slightly increasing volume, leading to a density increase from ~0.91 (acid) to ~0.95 (chloride).

## Structure-Property Logic (Diagram)

The following diagram illustrates how molecular structure influences the physical properties, guiding the purification strategy.



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Figure 1: Mechanistic flow showing how the iso-branched structure and acyl chloride functionality dictate the observed physical properties.

## Synthesis & Quality Control Protocol

To ensure the boiling point and density match theoretical values, the synthesis must drive to completion to remove the high-boiling parent acid.

## Experimental Workflow

Reaction: 5-Methylhexanoic acid + Thionyl Chloride (

)

**5-Methylhexanoyl chloride +**

+

- Setup: Flame-dried round-bottom flask with reflux condenser and

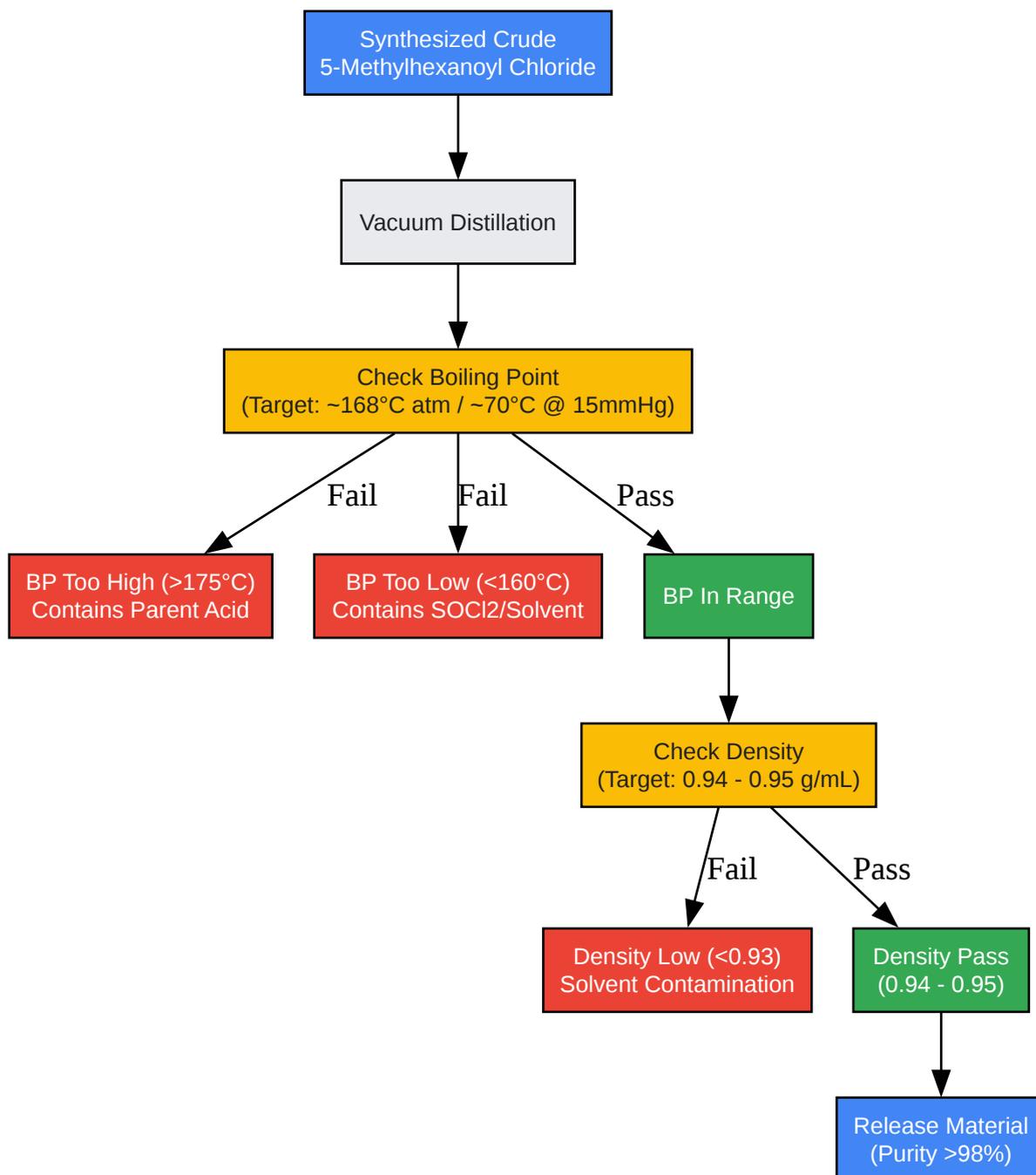
drying tube (or

line).

- Addition: Charge 5-Methylhexanoic acid (1.0 eq). Add Thionyl Chloride (1.2 eq) dropwise at room temperature.
- Reflux: Heat to 80°C for 2–3 hours. Gas evolution ( , ) indicates reaction progress.
- Purification (Critical):
  - Step A: Distill off excess at atmospheric pressure (BP 76°C).
  - Step B: Vacuum distill the product. Collect the fraction boiling at ~65–70°C at 15 mmHg (estimated reduced pressure BP).
- Validation: Measure Density and Refractive Index of the distillate.

## QC Decision Logic (Diagram)

Use this workflow to validate the material based on the BP/Density relationship.



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Figure 2: Quality Control decision tree using physical property gates.

## Safety & Handling

- Corrosivity: Causes severe skin burns and eye damage (Skin Corr.[1] 1B).

- **Water Reactivity:** Reacts violently with water to release HCl gas.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) in a cool, dry place. Moisture ingress will hydrolyze the chloride back to the acid, raising the boiling point and lowering the density (eventually forming a solid/sludge).

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13664865, **5-Methylhexanoyl chloride**. Retrieved from [\[Link\]](#)
- The Good Scents Company. 5-Methylhexanoic acid (Precursor) Physical Properties. Retrieved from [\[Link\]](#)

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